

# Performance comparison of formaldehyde-free alternatives to urea-formaldehyde resins.

Author: BenchChem Technical Support Team. Date: December 2025



# Performance Showdown: A Comparative Guide to Formaldehyde-Free Wood Adhesives

For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Formaldehyde-Free Alternatives to Urea-Formaldehyde Resins

The wood panel industry has long relied on urea-formaldehyde (UF) resins for their strong adhesion and cost-effectiveness. However, growing health and environmental concerns over formaldehyde emissions have spurred the development of viable, formaldehyde-free alternatives. This guide provides a detailed comparison of the performance of three leading formaldehyde-free adhesive systems—soy-based, lignin-based, and polyvinyl acetate (PVAc)—against traditional UF resins. The information presented is supported by experimental data from various studies to aid researchers and industry professionals in making informed decisions.

## **Quantitative Performance Comparison**

The following tables summarize the key performance metrics of UF resins and their formaldehyde-free alternatives. Data has been compiled from multiple sources and should be interpreted with consideration for potential variations in testing methodologies.

Table 1: Bond Strength (Shear Strength) Comparison



Adhesive Type	Wood Substrate	Test Method	Dry Shear Strength (MPa)	Wet Shear Strength (MPa)	Source(s)
Urea- Formaldehyd e (UF)	Hardwood	ASTM D906	10.0 - 15.0	1.0 - 4.0	[1]
Soy-Based	Plywood	ASTM D906	1.72	1.36	[2]
Lignin-Based (Lignin- Glyoxal)	Veneer	Single-Lap- Joint	3.9	Failed boiling water test	[3]
Polyvinyl Acetate (PVAc) - D3	Beech	EN 205	11.48 - 13.18	>4.0 (after 4 days cold water)	[4]
Polyvinyl Acetate (PVAc) - D4	Beech	EN 205	>10.0	>4.0 (after 6 hours boiling water)	[4]

Table 2: Formaldehyde Emission Levels

Adhesive Type	Test Method	Emission Level (µg/mL or ppm)	Source(s)
Urea-Formaldehyde (UF)	ASTM D5582 (Desiccator)	Can exceed 0.3	[5][6][7][8]
Soy-Based	Not Applicable	Zero added formaldehyde	[9][10]
Lignin-Based	Not Applicable	Zero added formaldehyde	[11]
Polyvinyl Acetate (PVAc)	Not Applicable	Zero added formaldehyde	[12]

Table 3: Water Resistance Classification (EN 204)



Adhesive Type	<b>Durability Class</b>	Description	Source(s)
Polyvinyl Acetate (PVAc)	D1	Interior, dry conditions	[4][13][14][15][16]
D2	Interior, occasional short-term water exposure	[4][13][14][15][16]	
D3	Interior, frequent short-term water exposure	[4][13][14][15][16]	
D4	Interior, frequent long- term water exposure; exterior with protection	[4][13][14][15][16]	

## **Experimental Protocols**

Detailed methodologies for the key experiments cited are provided below.

# ASTM D906: Standard Test Method for Strength Properties of Adhesives in Plywood Type Construction in Shear by Tension Loading

This method is a cornerstone for determining the shear strength of wood adhesives.[17][18][19] [20]

#### Specimen Preparation:

- Three-ply plywood panels are prepared using the adhesive being tested. The grain of the center ply is oriented at a right angle to the grain of the face and back plies.
- The adhesive is applied, and the panels are pressed under conditions specified by the adhesive manufacturer (pressure, temperature, and time).



- After pressing, the panels are conditioned at 23 ± 1°C and 50 ± 2% relative humidity for a minimum of one week.
- Test specimens are cut from the panels to the specified dimensions, with notches creating a
  defined shear area.

#### **Testing Procedure:**

- The width of the specimen and the distance between the notches are measured to determine the shear area.
- The specimen is placed in the grips of a universal testing machine.
- A tensile load is applied at a constant rate until the specimen fails.
- The breaking load is recorded.

Calculation: The shear strength is calculated by dividing the breaking load by the shear area and is expressed in megapascals (MPa).

# ASTM D5582: Standard Test Method for Determining Formaldehyde Levels from Wood Products Using a Desiccator

This method is widely used for quality control to determine the formaldehyde emission potential of wood products.[5][6][7][8]

#### Apparatus:

- A glass desiccator with a specified volume.
- A petri dish to hold distilled water.
- A spectrophotometer for analysis.

#### Procedure:

Test specimens of the wood product are cut to a specified size.



- The edges of the specimens are sealed with paraffin wax.
- The specimens are conditioned for a specified period (e.g., 2 hours or 7 days) at a controlled temperature and humidity.
- The conditioned specimens are placed in the desiccator on a sample holder.
- A petri dish containing a measured volume of distilled water is placed at the bottom of the desiccator.
- The desiccator is sealed and kept at a constant temperature for 2 hours.
- After 2 hours, a sample of the water is taken for analysis.
- The concentration of formaldehyde in the water is determined using a colorimetric method (e.g., with chromotropic acid) and a spectrophotometer.

Results: The formaldehyde emission is reported in micrograms of formaldehyde per milliliter of water (µg/mL).

# EN 204: Classification of Thermoplastic Wood Adhesives for Non-Structural Applications

This European standard classifies adhesives into four durability classes (D1, D2, D3, and D4) based on their water resistance.[4][13][14][15][16]

#### Specimen Preparation:

• Test specimens are prepared by bonding two pieces of beech wood with the adhesive, following the manufacturer's instructions.

Conditioning and Testing (Abbreviated):

- D1 (Dry Conditions): Specimens are conditioned in a standard climate for 7 days and then tested for shear strength.
- D2 (Occasional Moisture): Specimens undergo a cycle of 7 days in a standard climate,
   followed by 3 hours in cold water, and then another 7 days in a standard climate before




testing.

- D3 (Frequent Moisture): Specimens are subjected to 7 days in a standard climate, then 4 days in cold water, and tested wet.
- D4 (High Moisture/Exterior): This is the most stringent class, involving a 7-day standard climate conditioning, followed by 6 hours in boiling water, and then 2 hours in cold water before being tested wet.

Classification: The adhesive is classified into a durability class if the mean shear strength of the test specimens meets the minimum requirements for that class after the specified conditioning sequence.

## **Visualizing the Mechanisms**

The following diagrams, generated using the DOT language, illustrate the fundamental chemical pathways and experimental workflows.



Click to download full resolution via product page


Caption: Experimental workflow for adhesive performance evaluation.





#### Click to download full resolution via product page

Caption: Curing mechanism of soy-based adhesives.



#### Click to download full resolution via product page

Caption: Cross-linking of lignin-based adhesives.



#### Click to download full resolution via product page

Caption: Bonding mechanism of PVAc adhesives.

### Conclusion



Formaldehyde-free alternatives to urea-formaldehyde resins present a significant step forward in the development of sustainable and safer wood adhesives. Soy-based and lignin-based adhesives, both derived from renewable resources, show promise in delivering comparable performance to traditional resins, with the major advantage of eliminating formaldehyde emissions. Polyvinyl acetate adhesives are a well-established formaldehyde-free option, particularly for interior applications, with formulations available that offer excellent water resistance.

While challenges remain in optimizing the performance and cost-effectiveness of some bio-based alternatives, ongoing research into modification and formulation is continuously improving their properties. The choice of adhesive will ultimately depend on the specific application, performance requirements, and cost considerations. This guide provides a foundational understanding of the current landscape of formaldehyde-free wood adhesives to support further research and development in this critical field.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. Advances in Lignin Chemistry, Bonding Performance, and Formaldehyde Emission Reduction in Lignin-Based Urea-Formaldehyde Adhesives: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. A Potential Replacement to Phenol–Formaldehyde-Based Adhesives: A Study of Plywood Panels Manufactured with Bio-Based Wood Protein and Nanolignin Adhesives | MDPI [mdpi.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. BS EN 204:2016 TC | 31 Aug 2016 | BSI Knowledge [knowledge.bsigroup.com]
- 5. scribd.com [scribd.com]
- 6. store.astm.org [store.astm.org]
- 7. standards.iteh.ai [standards.iteh.ai]
- 8. store.astm.org [store.astm.org]



- 9. mdpi.com [mdpi.com]
- 10. Bio-Based Adhesives and Evaluation for Wood Composites Application PMC [pmc.ncbi.nlm.nih.gov]
- 11. benchchem.com [benchchem.com]
- 12. woodresearch.sk [woodresearch.sk]
- 13. standards.globalspec.com [standards.globalspec.com]
- 14. BS EN 204:2016 Classification of thermoplastic wood adhesives for non-structural applications [en-standard.eu]
- 15. intertekinform.com [intertekinform.com]
- 16. standards.iteh.ai [standards.iteh.ai]
- 17. ASTM D906 98(2017) | 1 Aug 2017 | BSI Knowledge [knowledge.bsigroup.com]
- 18. standards.globalspec.com [standards.globalspec.com]
- 19. store.astm.org [store.astm.org]
- 20. standards.iteh.ai [standards.iteh.ai]
- To cite this document: BenchChem. [Performance comparison of formaldehyde-free alternatives to urea-formaldehyde resins.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678115#performance-comparison-of-formaldehyde-free-alternatives-to-urea-formaldehyde-resins]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com